

commercial availability and purity of 1,3-dichlorohexane

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Compound of Interest

Compound Name: 1,3-Dichlorohexane

Cat. No.: B13959270

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An In-depth Technical Guide to the Commercial Availability and Purity of 1,3-Dichlorohexane

For researchers, scientists, and drug development professionals, understanding the commercial landscape and purity of chemical reagents is paramount for experimental success and regulatory compliance. This technical guide provides a comprehensive overview of **1,3-dichlorohexane**, covering its commercial availability, typical purity levels, and detailed experimental protocols for its synthesis, purification, and analysis.

Commercial Availability

1,3-Dichlorohexane (CAS No: 56375-88-3) is a specialty chemical available from a number of suppliers. While it has reportedly reached commercial mass production, it is most commonly sourced in smaller, research-scale quantities.^[1] The availability can vary, and it is advisable to contact suppliers directly for lead times and current stock status.

Table 1: Commercial Suppliers of 1,3-Dichlorohexane

Supplier	Available Quantities	Notes
LookChem	Inquire for details	Lists the product and indicates commercial mass production. [1]
Clinivex	10mg, 25mg, 50mg, 100mg	Available in stock for immediate shipment at room temperature.[2]
EvitaChem	Inquire for details	Lists 1,3-Dichlorocyclohexane, a related but different compound.[3]
Adva Tech Group Inc.	Inquire for details	Lists 1,3-Dichlorocyclohexane, a related but different compound.[4]

Purity and Physical Properties

The purity of commercially available **1,3-dichlorohexane** is typically high, often stated as 99%.

[1] However, it is crucial for researchers to independently verify the purity for sensitive applications. The compound exists as a colorless liquid and is classified as an organic halide.

[3]

Table 2: Physical and Chemical Properties of **1,3-Dichlorohexane**

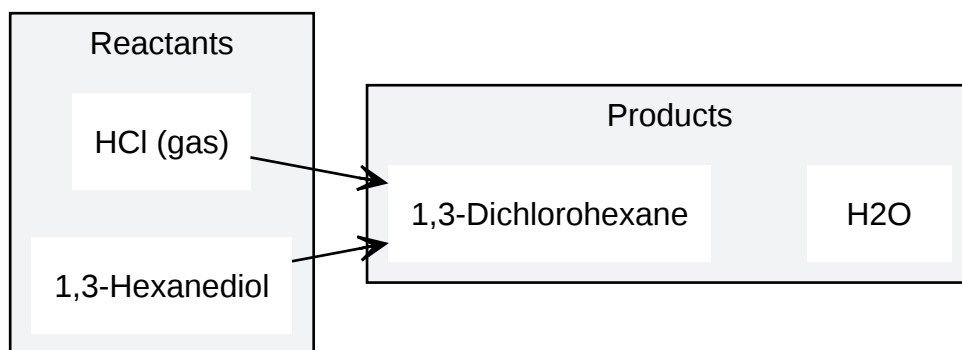
Property	Value	Source
Molecular Formula	C6H12Cl2	[1][5][6]
Molecular Weight	155.07 g/mol	[1][5][7]
CAS Number	56375-88-3	[1][5][6]
Boiling Point	174.7°C at 760 mmHg	[1]
Density	1.028 g/cm ³	[1]
Flash Point	57.1°C	[1]
Refractive Index	1.4297 (estimate)	[1]
LogP	3.02280	[1]

Experimental Protocols

Synthesis of Dichloroalkanes

While a specific, detailed synthesis protocol for **1,3-dichlorohexane** is not readily available in the provided search results, a general method for the preparation of dichloroalkanes from diols can be adapted. The following procedure is based on a patented method for the synthesis of 1,6-dichlorohexane and can serve as a starting point for the synthesis of **1,3-dichlorohexane** from 1,3-hexanediol.[8]

Reaction Scheme:



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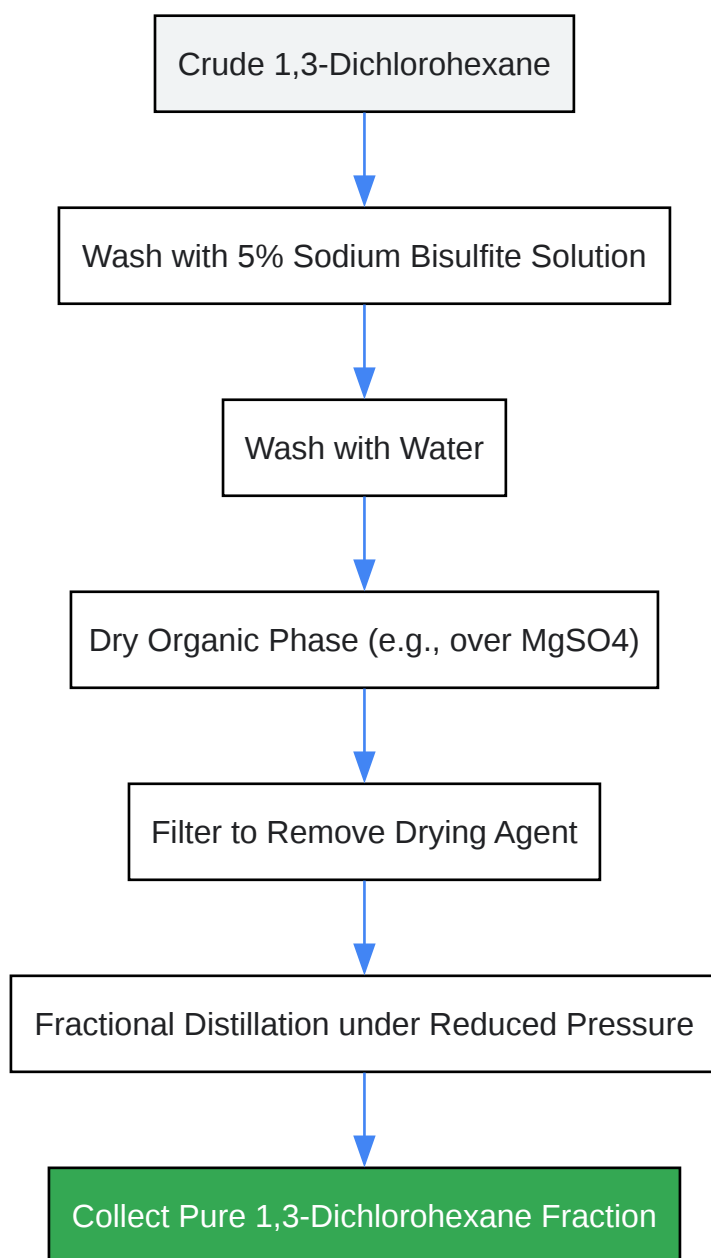
Synthesis of **1,3-Dichlorohexane**.

Methodology:

- **Apparatus Setup:** Assemble a 1000 mL three-necked reaction flask equipped with a mechanical stirrer, a gas inlet tube, an oil-water separator, and a condenser.
- **Charging the Reactor:** To the reaction flask, add 400 g of water, 5 g of a suitable catalyst such as ammonium chloride, and 500 g of 1,3-hexanediol.[8]
- **Initial Heating:** Begin stirring the mixture and heat it to approximately 50°C.[8]
- **Introduction of HCl Gas:** Start introducing hydrogen chloride (HCl) gas through the gas inlet tube. The reaction solution will turn from clear to milky white.[8]
- **Refluxing:** Continue the introduction of HCl gas and increase the temperature of the reaction mixture to 110°C to initiate reflux and liquid separation.[8]
- **Reaction Monitoring and Product Collection:** Continue the reflux for 3-5 hours. As the reaction progresses, the oil-water separator will show phase separation. The upper oil layer is the **1,3-dichlorohexane** product, which can be continuously separated and collected. The lower aqueous phase is refluxed back into the reaction bottle.[8] The molar ratio of the diol to HCl gas should be approximately 1:2.5.[8]

Purification of Chlorinated Compounds

Purification of the synthesized **1,3-dichlorohexane** is crucial to remove unreacted starting materials, byproducts, and residual catalyst. A general procedure involving washing and distillation is typically effective.



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Purification workflow for **1,3-dichlorohexane**.

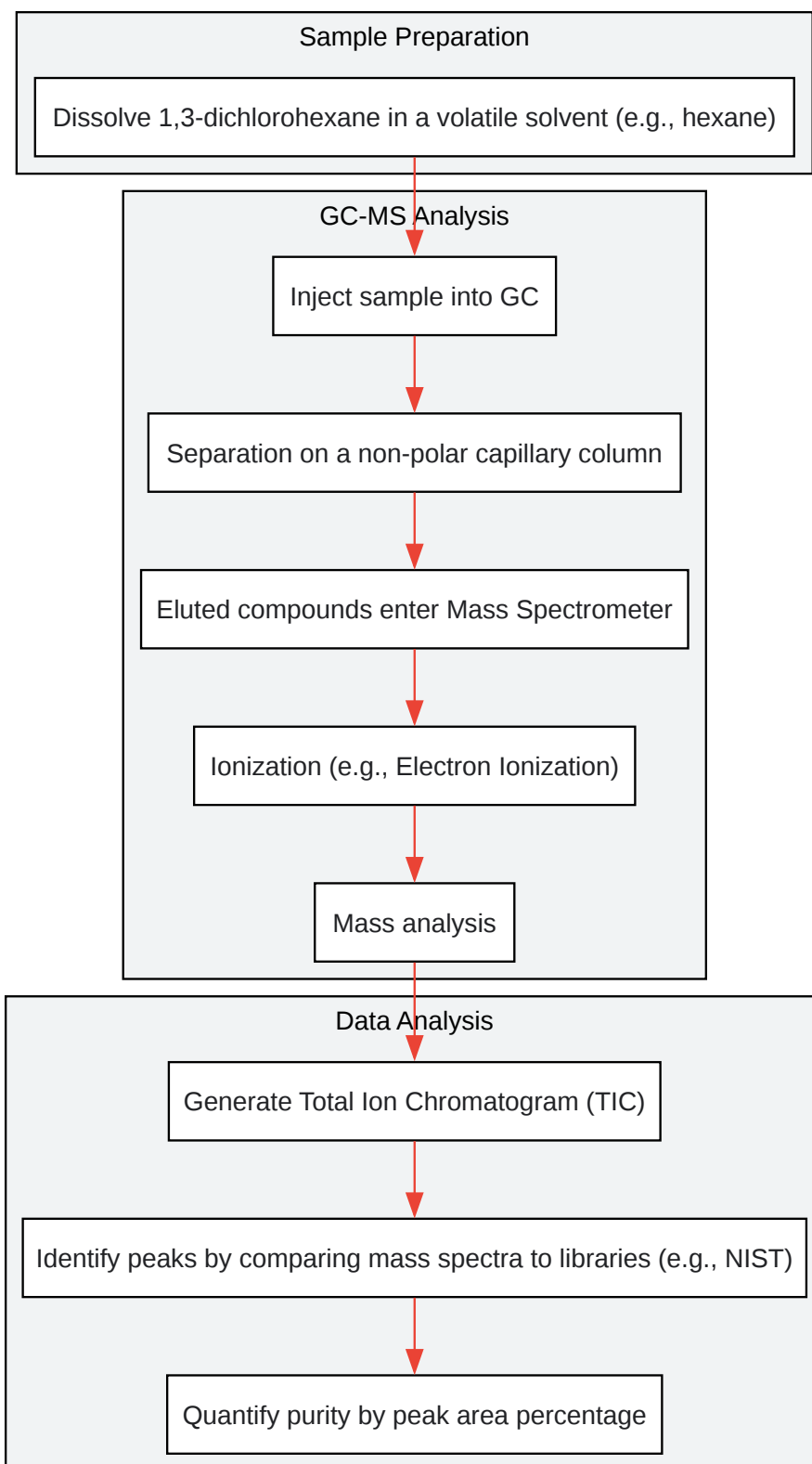
Methodology:

- Aqueous Washing: The collected organic layer (crude **1,3-dichlorohexane**) should be washed sequentially with a 5% aqueous sodium bisulfite solution and then with water to remove any acidic impurities.^[9]

- Drying: The washed organic phase is then dried over an anhydrous drying agent, such as magnesium sulfate or sodium sulfate.[9][10]
- Filtration: The drying agent is removed by filtration.
- Distillation: The crude product is purified by fractional distillation under reduced pressure. The fraction corresponding to the boiling point of **1,3-dichlorohexane** is collected.[9]

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds, making it well-suited for assessing the purity of **1,3-dichlorohexane**.[\[11\]](#)



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Workflow for GC-MS purity analysis.

Methodology:

- Sample Preparation: Prepare a dilute solution of the **1,3-dichlorohexane** sample in a high-purity volatile solvent such as hexane or dichloromethane.[11][12] An internal standard may be added for quantitative analysis.[12]
- Instrumentation: Use a gas chromatograph coupled to a mass spectrometer.
 - GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm x 0.25 μ m), is suitable.[11]
 - Carrier Gas: Helium at a constant flow rate.[11]
 - Injector Temperature: 200-280°C.[11][12]
 - Oven Temperature Program: A temperature gradient is used to separate compounds with different boiling points. A typical program might start at a low temperature (e.g., 35-100°C) and ramp up to a higher temperature (e.g., 220-280°C).[11][12]
 - MS Detector:
 - Ionization Mode: Electron Ionization (EI).[11]
 - Mass Range: Scan a mass-to-charge (m/z) range of 50-500.[11]
- Data Analysis:
 - The resulting total ion chromatogram (TIC) will show peaks corresponding to the different components in the sample.
 - The mass spectrum of the major peak should be compared with a reference spectrum for **1,3-dichlorohexane** from a spectral library (e.g., NIST) to confirm its identity.[5]
 - The purity is determined by calculating the relative peak area of the **1,3-dichlorohexane** peak as a percentage of the total area of all peaks in the chromatogram.

Conclusion

1,3-Dichlorohexane is a commercially available reagent, typically supplied at high purity for research and development purposes. However, for applications where purity is critical, independent verification is strongly recommended. The experimental protocols outlined in this guide for synthesis, purification, and GC-MS analysis provide a framework for researchers to produce and characterize **1,3-dichlorohexane** in the laboratory. Adherence to these methodologies will help ensure the quality and reliability of experimental outcomes.

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